

what is the molecular weight of Trimegestone-13C,d3

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Compound of Interest

Compound Name: Trimegestone-13C,d3

Cat. No.: B12365426

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In-Depth Technical Guide: Trimegestone-13C,d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the isotopically labeled progestin, **Trimegestone-13C,d3**, with a focus on its molecular properties and applications in research.

Core Data Presentation: Molecular Weight

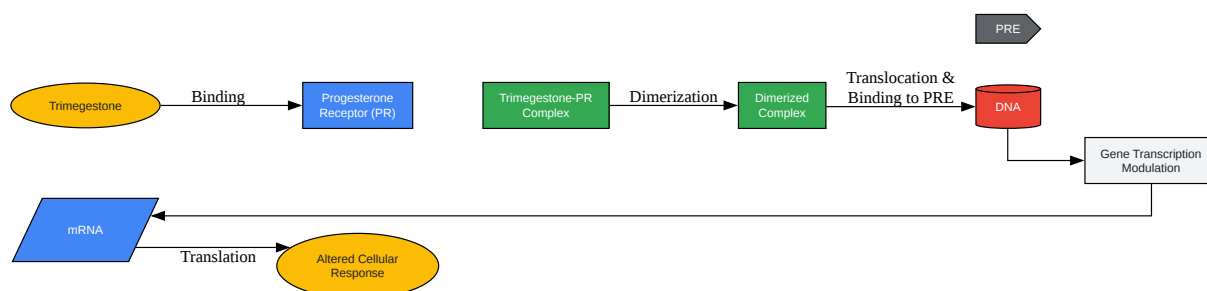
The precise mass of an isotopically labeled compound is critical for its application in quantitative and metabolic studies. The following table summarizes the calculated molecular weights of Trimegestone and its stable isotope-labeled variant, **Trimegestone-13C,d3**. The calculations are based on the monoisotopic masses of the most abundant or specified isotopes.

Compound	Molecular Formula	Calculation	Monoisotopic Molecular Weight (g/mol)
Trimegestone	C ₂₂ H ₃₀ O ₃	(22 × 12.000000) + (30 × 1.007825) + (3 × 15.994915)	342.219495
Trimegestone-13C,d3	(¹² C) ₂₁ (¹³ C) ₁ H ₂₇ D ₃ O ₃	(21 × 12.000000) + (1 × 13.003355) + (27 × 1.007825) + (3 × 2.014102) + (3 × 15.994915)	346.241681

Mechanism of Action and Signaling Pathway

Trimegestone is a synthetic progestogen that acts as a potent and selective agonist of the progesterone receptor (PR).[1] Its mechanism of action is central to its therapeutic effects in hormone replacement therapy and potential contraceptive applications.[2][3]

Upon entering a target cell, Trimegestone binds to the progesterone receptor located in the cytoplasm. This binding event induces a conformational change in the receptor, leading to its dimerization and translocation into the nucleus. Within the nucleus, the Trimegestone-receptor complex binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes.[2] This interaction modulates the transcription of these genes, either activating or repressing them, which in turn alters protein synthesis and cellular function. A key action of Trimegestone is the inhibition of gonadotropin secretion from the pituitary gland, which suppresses ovulation.[2]



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Caption: Signaling pathway of Trimegestone via the progesterone receptor.

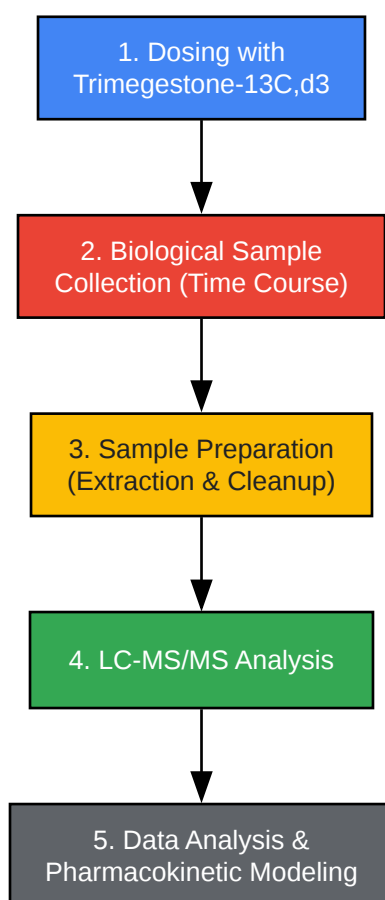
Experimental Protocols and Workflows

Isotopically labeled compounds like **Trimegestone-13C,d3** are invaluable tools in pharmacokinetic (PK) and metabolism studies. They serve as tracers that can be distinguished from their endogenous or unlabeled counterparts by mass spectrometry. A typical experimental workflow for a PK study is outlined below.

Methodology for a Pharmacokinetic Study Using **Trimegestone-13C,d3**:

- **Dosing:** A subject (e.g., a preclinical animal model) is administered a precise dose of **Trimegestone-13C,d3**.
- **Sample Collection:** Biological samples, such as blood, plasma, or urine, are collected at predetermined time points post-administration.
- **Sample Preparation:** The collected samples undergo an extraction process to isolate the analyte (Trimegestone and its metabolites) from the biological matrix. This often involves protein precipitation followed by liquid-liquid extraction or solid-phase extraction.

- **LC-MS/MS Analysis:** The extracted samples are analyzed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The labeled **Trimegestone-13C,d3** and any of its labeled metabolites can be specifically detected and quantified based on their unique mass-to-charge ratios, separate from the unlabeled drug.
- **Data Analysis:** The concentration of **Trimegestone-13C,d3** in each sample is plotted against time to generate a pharmacokinetic profile. Key parameters such as absorption, distribution, metabolism, and excretion (ADME) rates, half-life, and clearance are then calculated.



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Caption: General experimental workflow for a pharmacokinetic study.

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References

- 1. Trimegestone - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Trimegestone? [synapse.patsnap.com]
- 3. What is Trimegestone used for? [synapse.patsnap.com]
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